

Lathyrol (Standard) effect on TGF- β /Smad signaling pathway

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Compound of Interest

Compound Name: Lathyrol (Standard)

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An In-depth Technical Guide on the Effect of Lathyrol on the TGF- β /Smad Signaling Pathway
For Researchers, Scientists, and Drug Development Professionals

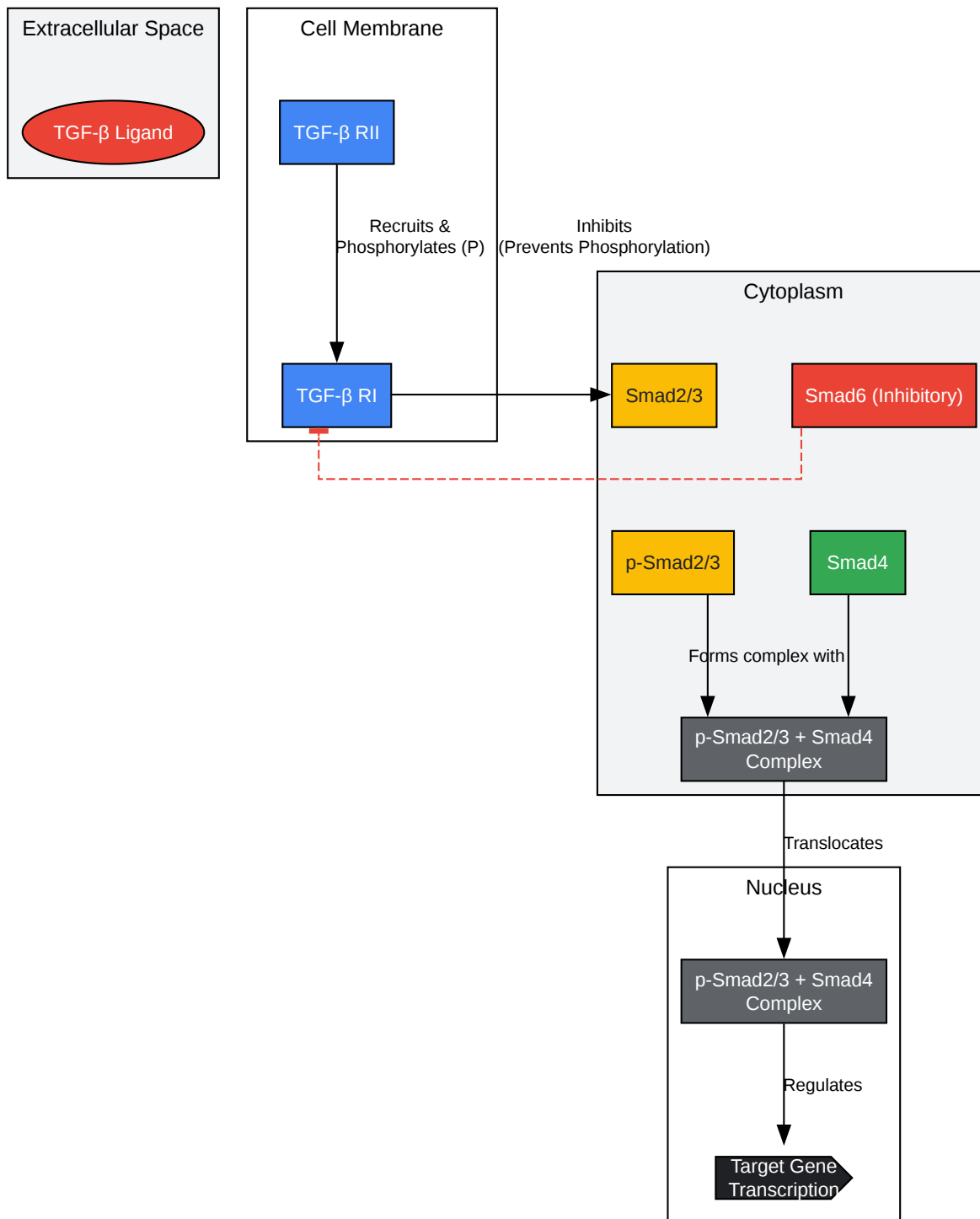
Abstract

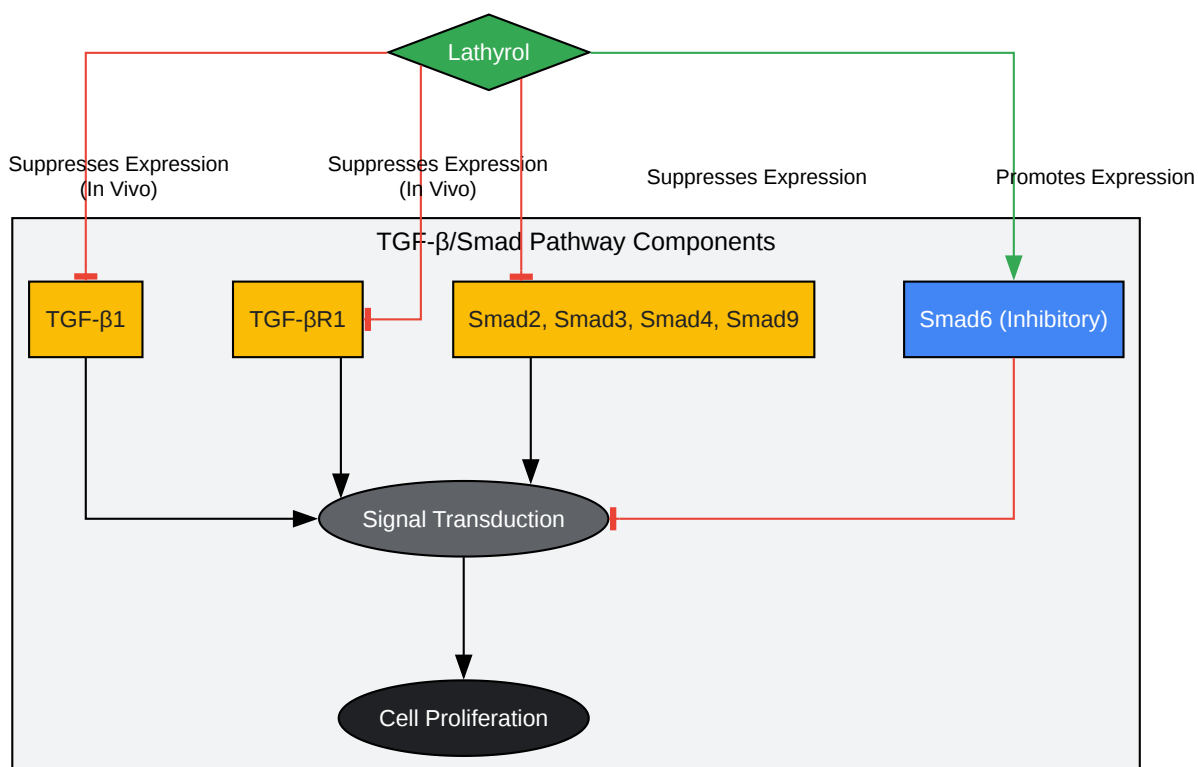
The Transforming Growth Factor- β (TGF- β)/Smad signaling pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, and apoptosis.[1] Its dysregulation is implicated in the pathogenesis of various diseases, notably in cancer progression and fibrosis.[1][2][3] Lathyrol, a naturally occurring diterpenoid, has emerged as a potential therapeutic agent due to its inhibitory effects on this pathway. This document provides a comprehensive technical overview of the mechanism by which lathyrol modulates TGF- β /Smad signaling, supported by quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding for research and development applications.

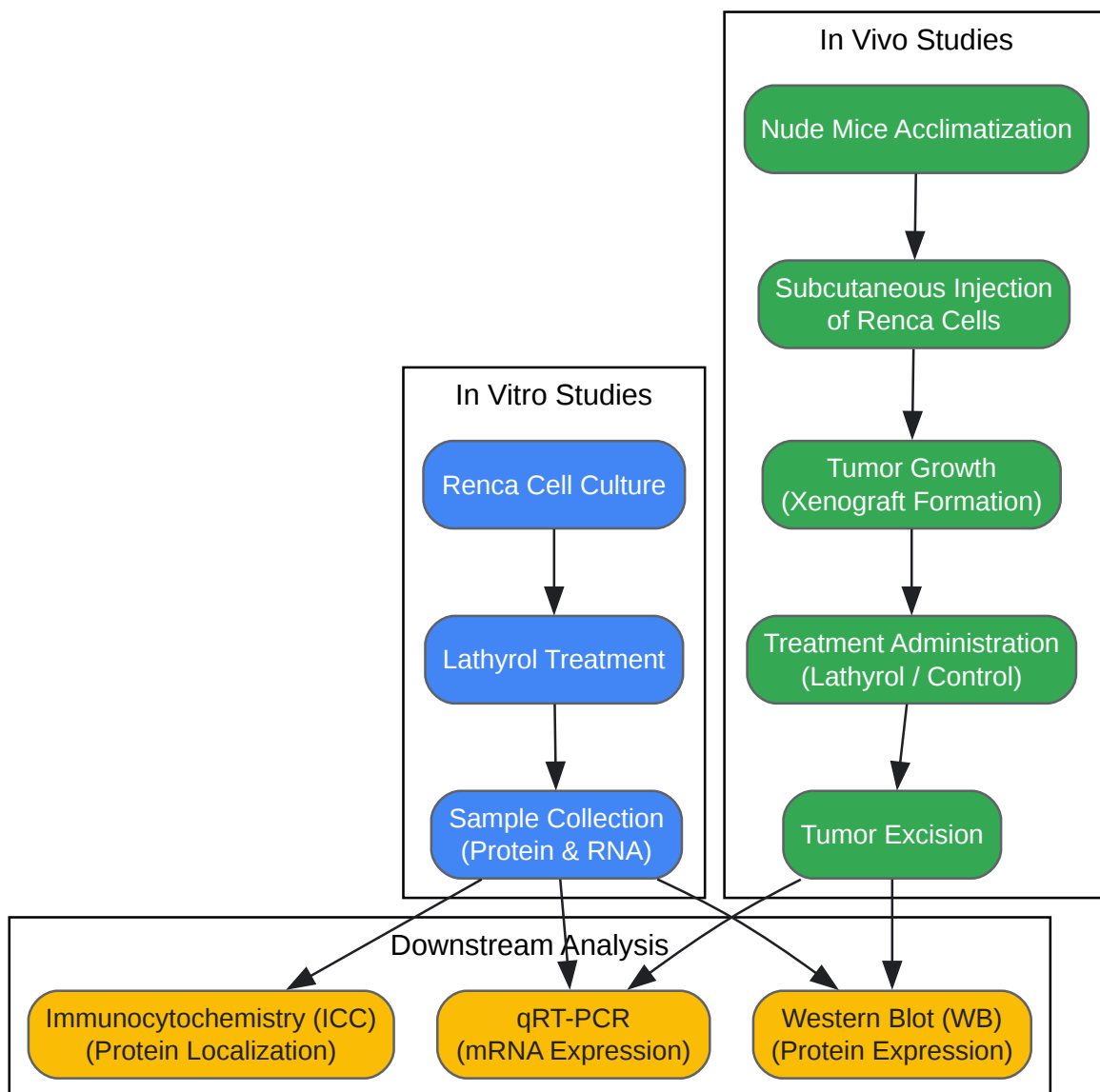
The TGF- β /Smad Signaling Pathway

The TGF- β /Smad pathway is a crucial signal transduction cascade that transmits extracellular signals from ligands of the TGF- β superfamily to the nucleus, where they regulate gene expression.[4] The canonical pathway involves the binding of TGF- β ligands to a type II serine/threonine kinase receptor, which then recruits and phosphorylates a type I receptor. The activated type I receptor phosphorylates receptor-regulated Smads (R-Smads), specifically Smad2 and Smad3. These activated R-Smads form a complex with the common mediator Smad (Co-Smad), Smad4. This entire complex translocates into the nucleus to act as a

transcription factor, regulating the expression of target genes. The pathway is negatively regulated by inhibitory Smads (I-Smads), such as Smad6 and Smad7, which can prevent R-Smad phosphorylation or compete for receptor binding.[5]







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